

Technical Guide: Solubility of Disperse Orange 1 in Organic Solvents

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Compound of Interest

Compound Name: Disperse orange A

Cat. No.: B1594350

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Audience: Researchers, scientists, and drug development professionals.

Scope: This document provides an in-depth guide to the solubility of Disperse Orange 1. It includes available solubility data, a detailed experimental protocol for its determination, and a visual workflow of the methodology.

Introduction to Disperse Orange 1

Disperse Orange 1 is an azo dye characterized by its low water solubility and its application in dyeing synthetic fibers, particularly polyester and acetate.[1] Chemically, it is known as 4-anilino-4'-nitroazobenzene or 4-((4-nitrophenyl)azo)-N-phenylaniline.[2][3] Commercial samples of the dye typically contain around 25% pure dye by weight, with the remainder consisting of salts and other additives.[3] Due to its chemical properties, it is also utilized in research experiments involving flash photolysis to study cis-trans isomerization.[3][4]

Chemical Identifiers:

- CAS Number: 2581-69-3[2][3][5][6]
- Molecular Formula: $C_{18}H_{14}N_4O_2$ [2]
- Molar Mass: 318.33 g/mol [5][7]
- Synonyms: C.I. 11080, 4-Anilino-4'-nitroazobenzene, Vonteryl Red 4G[2][3][8]

While the topic specifies "**Disperse Orange A**," this name is often used as a synonym or trade name. This guide focuses on the well-characterized and commonly referenced Disperse Orange 1 as the definitive subject.[\[8\]](#)[\[9\]](#)

Solubility Profile of Disperse Orange 1

Disperse dyes are, by design, sparingly soluble in aqueous media and exhibit varied solubility in organic solvents.[\[1\]](#)[\[10\]](#) Quantitative public data on the maximum solubility (saturation point) of Disperse Orange 1 in a wide range of organic solvents is limited. However, available information and experimental usage provide a qualitative and, in some cases, quantitative understanding. The dye is generally described as being soluble in most organic solvents.[\[1\]](#)[\[8\]](#)

The table below summarizes the available solubility data for Disperse Orange 1.

Solvent	CAS Number	Solubility Data	Temperature (°C)	Source
Dimethyl Sulfoxide (DMSO)	67-68-5	Slightly soluble (sonication may be required)	Not Specified	[1]
Methanol	67-56-1	Slightly soluble (sonication may be required)	Not Specified	[1]
Acetonitrile	75-05-8	≥ 100 µg/mL (0.1 g/L)	Not Specified	[11]
Cyclohexane	110-82-7	Soluble (used in kinetic studies)	Not Specified	[12]
Toluene	108-88-3	Soluble (used in kinetic studies)	Not Specified	[12]
Acetone	67-64-1	Soluble (used in kinetic studies)	Not Specified	[12]
Tetrahydrofuran (THF)	109-99-9	Soluble (used in kinetic studies)	Not Specified	[12]
Water	7732-18-5	0.4775 µg/L	25	[1]

Experimental Protocol: Solubility Determination via Isothermal Shake-Flask Method

The following protocol details a standard and reliable method for determining the equilibrium solubility of a compound like Disperse Orange 1 in an organic solvent. This method combines isothermal equilibration with UV-Vis spectrophotometric analysis.

3.1. Principle An excess amount of the solid dye is agitated in the solvent at a constant temperature for a sufficient period to allow the solution to reach equilibrium (saturation). After separating the undissolved solid, the concentration of the dye in the clear supernatant is quantified using UV-Vis spectrophotometry, based on a pre-determined calibration curve.

3.2. Materials and Equipment

- Disperse Orange 1 (analytical standard grade)
- Organic solvents (HPLC grade)
- Thermostatic shaker bath or incubator
- Centrifuge with temperature control
- Calibrated analytical balance
- Volumetric flasks and pipettes (Class A)
- Syringe filters (e.g., 0.22 μm PTFE)
- UV-Vis spectrophotometer
- Glass vials with screw caps

3.3. Methodology

Step 1: Preparation of Calibration Curve

- Prepare a primary stock solution of Disperse Orange 1 by accurately weighing a small amount of the dye and dissolving it in a known volume of the chosen solvent in a volumetric

flask.

- From the primary stock, prepare a series of at least five standard solutions of decreasing concentrations via serial dilution.
- Measure the absorbance of each standard at the wavelength of maximum absorbance (λ_{max}) for Disperse Orange 1 in that solvent.
- Plot a graph of absorbance versus concentration. Perform a linear regression to obtain the equation of the line ($y = mx + c$) and the correlation coefficient (R^2), which should be >0.99 for a valid curve.

Step 2: Equilibration

- Add an excess amount of solid Disperse Orange 1 to a series of glass vials (in triplicate for each solvent). An amount that is clearly in excess of what will dissolve is required to ensure saturation.
- Add a precisely known volume of the organic solvent to each vial.
- Seal the vials tightly to prevent solvent evaporation.
- Place the vials in a thermostatic shaker bath set to the desired temperature (e.g., 25 °C).
- Agitate the vials at a constant speed for a period sufficient to reach equilibrium (typically 48-72 hours).

Step 3: Sample Processing

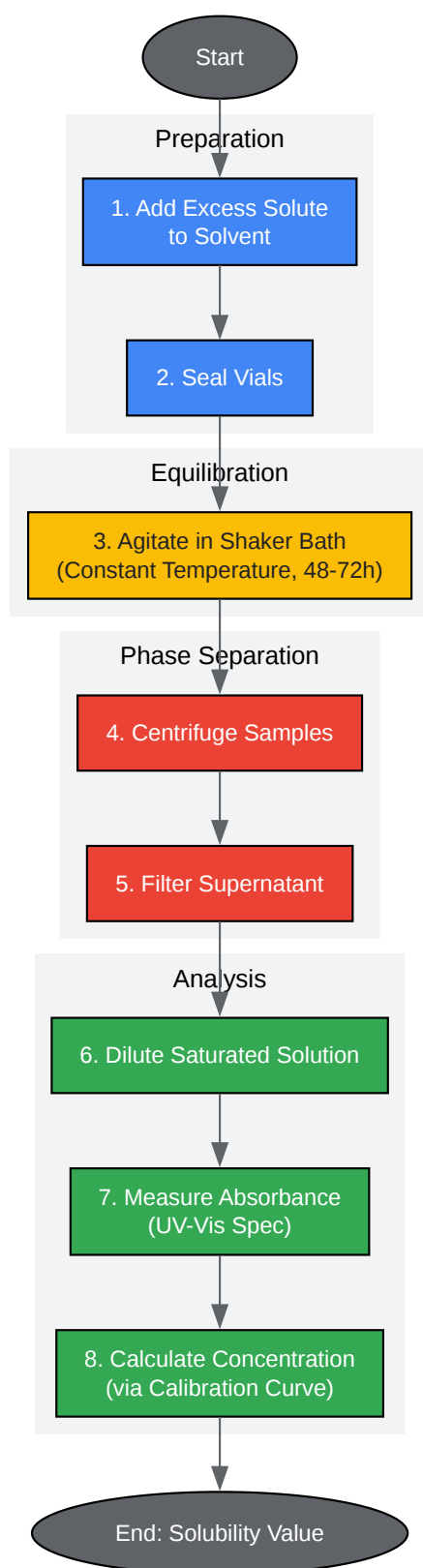
- After equilibration, remove the vials from the shaker and let them stand at the same constant temperature to allow the excess solid to settle.
- To ensure complete separation of the solid phase, centrifuge the vials at the same temperature for approximately 20 minutes.
- Carefully withdraw a clear aliquot of the supernatant using a pipette or syringe. Immediately filter the aliquot through a syringe filter (pre-warmed to the experimental temperature) to remove any remaining micro-particulates.

Step 4: Analysis

- Accurately dilute the filtered, saturated solution with a known volume of the solvent to bring its concentration within the linear range of the calibration curve.
- Measure the absorbance of the diluted sample using the UV-Vis spectrophotometer at the predetermined λ_{max} .
- Using the absorbance value and the equation from the calibration curve, calculate the concentration of the diluted sample.
- Apply the dilution factor to determine the concentration of the original saturated solution. This value represents the solubility of Disperse Orange 1 in that solvent at the specified temperature.

Visualization of Experimental Workflow

The following diagram illustrates the key steps in the experimental protocol for determining the solubility of Disperse Orange 1.



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Caption: Workflow for solubility determination using the isothermal shake-flask method.

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